

Technical Guide: Molecular Weight of 5-(4-Methylphenyl)-3-pyridinecarbaldehyde

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Compound of Interest

Compound Name: 5-(4-Methylphenyl)-3-pyridinecarbaldehyde

Cat. No.: B1357042

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **5-(4-Methylphenyl)-3-pyridinecarbaldehyde**, a chemical compound of interest in various research and development applications. This document outlines the foundational data and methodologies for the precise determination of its molecular mass.

Compound Identification

- Systematic Name: **5-(4-Methylphenyl)-3-pyridinecarbaldehyde**
- Molecular Formula: $C_{13}H_{11}NO$ [\[1\]](#)[\[2\]](#)
- CAS Number: 229008-16-6[\[1\]](#)

Data Presentation: Atomic and Molecular Weights

The molecular weight is the sum of the atomic weights of its constituent atoms. The table below summarizes the standard atomic weights of the elements present in the compound and the final calculated molecular weight.

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	13	12.011[3][4]	156.143
Hydrogen	H	11	1.008[5][6][7][8]	11.088
Nitrogen	N	1	14.007[9][10][11][12]	14.007
Oxygen	O	1	15.999[13][14][15]	15.999
Total	Molecular Weight (g/mol)	197.237		

Note: The molecular weight is often cited as approximately 197.23 g/mol .[1][2]

Experimental Protocols: Molecular Weight Calculation

The determination of the molecular weight of **5-(4-Methylphenyl)-3-pyridinecarbaldehyde** is a theoretical calculation based on its molecular formula, which is established through analytical methods such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Methodology:

- **Elemental Identification:** The first step is to identify the constituent elements of the molecule. For **5-(4-Methylphenyl)-3-pyridinecarbaldehyde**, these are Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).
- **Atom Count Determination:** The molecular formula (C₁₃H₁₁NO) provides the exact number of atoms for each element in a single molecule.
- **Atomic Weight Aggregation:** The standard atomic weight of each element, as established by the International Union of Pure and Applied Chemistry (IUPAC), is utilized. These values represent a weighted average of the masses of their naturally occurring isotopes.

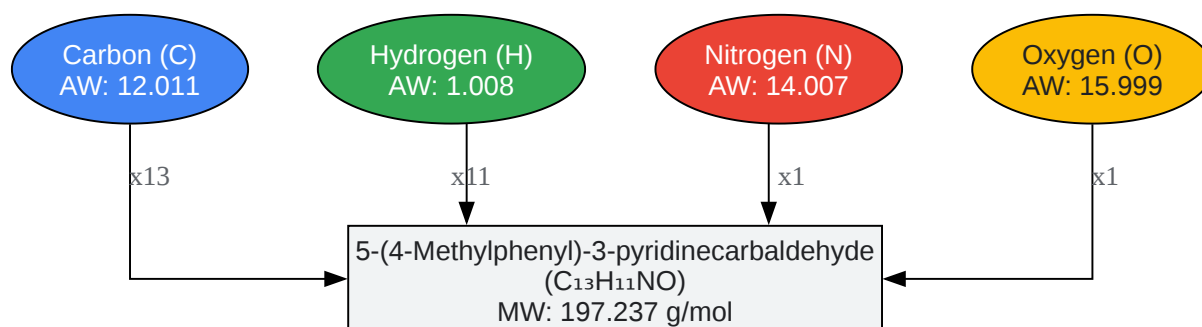
- **Summation:** The molecular weight is calculated by multiplying the count of each element's atoms by its standard atomic weight and then summing these totals.

The formula for this calculation is:

Molecular Weight = (Number of C atoms × Atomic Weight of C) + (Number of H atoms × Atomic Weight of H) + (Number of N atoms × Atomic Weight of N) + (Number of O atoms × Atomic Weight of O)

Visualization

The following diagram illustrates the hierarchical relationship from the constituent elements to the final compound, representing the basis of the molecular weight calculation.



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Caption: Elemental composition of **5-(4-Methylphenyl)-3-pyridinecarbaldehyde**.

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